

Physical properties of T-butyldimethylsilyl chloride

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Compound of Interest

Compound Name: *T-butyldimethylsilane*

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An In-depth Technical Guide to the Physical Properties of T-butyldimethylsilyl Chloride

Introduction

T-butyldimethylsilyl chloride (TBDMSCl), a prominent organosilicon compound with the chemical formula $C_6H_{15}ClSi$, is a cornerstone reagent in modern organic synthesis.^[1] Its primary utility lies in the protection of hydroxyl groups, forming stable TBDMS ethers that can withstand a variety of reaction conditions.^{[1][2]} This stability, coupled with the relative ease of deprotection, makes TBDMSCl indispensable for multi-step syntheses of complex molecules, including pharmaceuticals and natural products.^[1] A thorough understanding of its physical properties is paramount for its safe handling, storage, and effective application in research and development. This guide provides a comprehensive overview of the core physical characteristics of TBDMSCl, complete with experimental protocols and graphical representations to aid researchers, scientists, and drug development professionals.

Quantitative Physical Properties

The physical properties of T-butyldimethylsilyl chloride have been well-documented. The following table summarizes the key quantitative data for easy reference and comparison.

Property	Value
Molecular Formula	C ₆ H ₁₅ ClSi
Molecular Weight	150.72 g/mol [3]
Melting Point	86-91 °C[4][5]
Boiling Point	125-126.4 °C[4][6]
Density	0.87 g/mL at 20 °C[4] 0.94 g/cm ³ at 20 °C[7]
Vapor Pressure	7.10 hPa at 25 °C[7] 12.09 mmHg at 25 °C[5]
Refractive Index	n _{20/D} 1.46[4][5]
Flash Point	22 °C (71.6 °F)[6]

Detailed Physical Characteristics

- **Appearance:** T-butyldimethylsilyl chloride is typically a white, crystalline solid with a pungent, characteristic odor.[1][8][9] It can also appear as a colorless to slightly yellow liquid, particularly if impurities are present or if it is handled above its melting point.[2][5]
- **Solubility:** It is highly soluble in a wide range of common organic solvents, including tetrahydrofuran (THF), dichloromethane (CH₂Cl₂), dimethylformamide (DMF), chloroform, and ethyl acetate.[2][4][10]
- **Reactivity with Water:** TBDMSCl is highly sensitive to moisture.[2] It reacts with water in a hydrolysis reaction to form tert-butyldimethylsilanol and corrosive hydrochloric acid.[1][2] This necessitates that all handling and storage be conducted under anhydrous (dry) conditions, often under an inert atmosphere such as nitrogen or argon.[2]
- **Hygroscopy:** As a consequence of its reactivity with water, the solid is hygroscopic, readily absorbing moisture from the atmosphere.[1][9]

Experimental Protocols

The determination of the physical properties of a moisture-sensitive compound like TBDMSCl requires careful attention to experimental detail, particularly the exclusion of atmospheric

moisture.

Melting Point Determination

Objective: To determine the temperature range over which TBDMSCI transitions from a solid to a liquid.

Methodology:

- **Sample Preparation:** Under an inert atmosphere (e.g., in a glove box), a small amount of crystalline TBDMSCI is finely ground to a powder. A capillary tube, sealed at one end, is charged with the powder to a height of 2-3 mm.[\[11\]](#) The tube is tapped gently to pack the sample tightly into the bottom.[\[11\]](#)
- **Apparatus Setup:** The packed capillary tube is placed into a calibrated digital melting point apparatus (such as a DigiMelt or Mel-Temp).[\[11\]](#)[\[12\]](#)
- **Measurement:**
 - A rapid heating ramp (10-15 °C/min) is initiated to quickly determine an approximate melting range.
 - The apparatus is allowed to cool to at least 20 °C below the approximate melting point.[\[11\]](#)
 - A new sample is prepared and heated at a slow rate (1-2 °C/min) starting from this lower temperature.[\[11\]](#)
- **Data Recording:** The temperature at which the first droplet of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting.[\[11\]](#) The melting point is reported as this range.

Boiling Point Determination (Micro-Distillation Method)

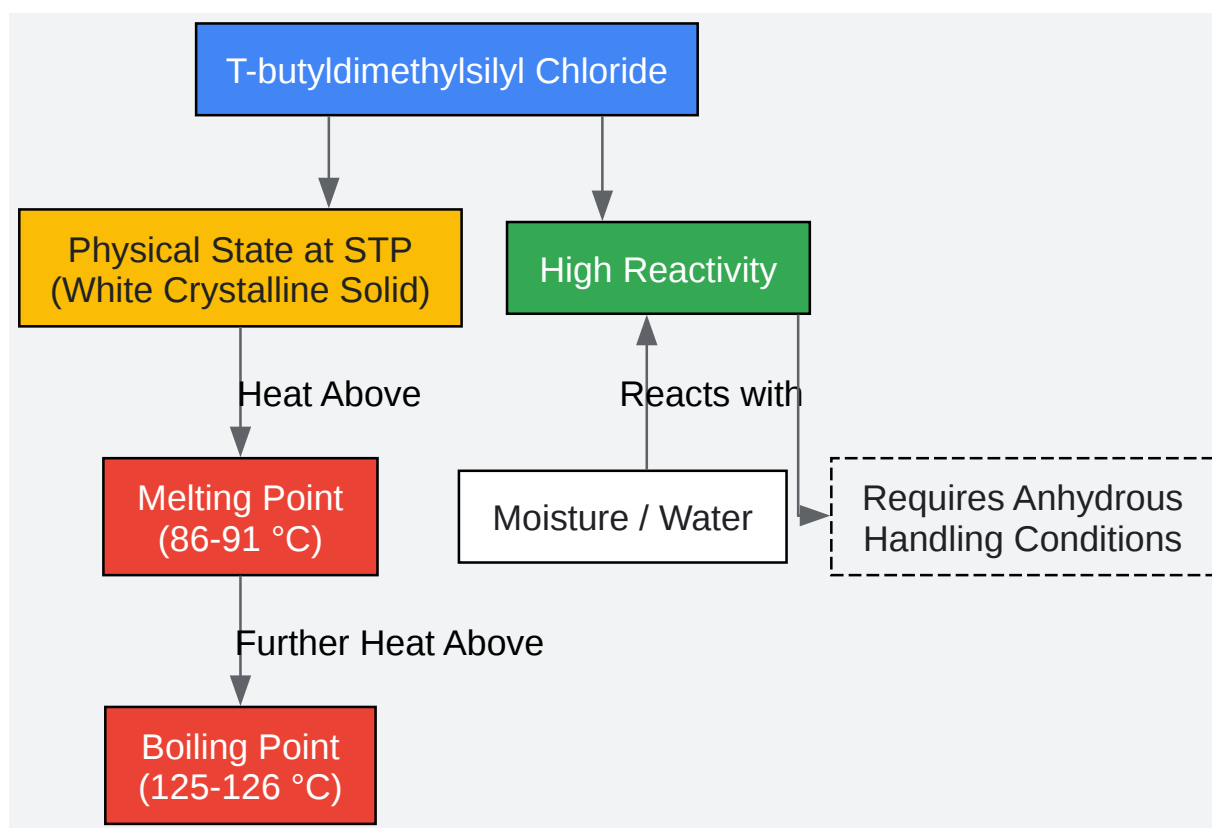
Objective: To determine the temperature at which the vapor pressure of liquid TBDMSCI equals the atmospheric pressure.

Methodology:

- **Apparatus Setup:** A micro-distillation apparatus is assembled and flame-dried under vacuum or dried in an oven to ensure all components are free of moisture. The system is then assembled quickly while still warm and placed under a positive pressure of an inert gas.
- **Sample Introduction:** Approximately 5 mL of molten TBDMSCl (or a solution in a high-boiling inert solvent from which it can be distilled) is introduced into the distillation flask along with a small, dry magnetic stir bar or a few boiling chips.[\[13\]](#)
- **Distillation:** The flask is gently heated in a sand bath or with a heating mantle. The liquid is brought to a slow, steady boil.
- **Data Recording:** The thermometer bulb should be positioned so that its top is level with the bottom of the side-arm leading to the condenser.[\[13\]](#) The temperature is allowed to stabilize as the vapor continuously bathes the thermometer bulb. The stable temperature observed during the distillation of the bulk of the material is recorded as the boiling point.[\[13\]](#) The atmospheric pressure should also be recorded.

Visualizations

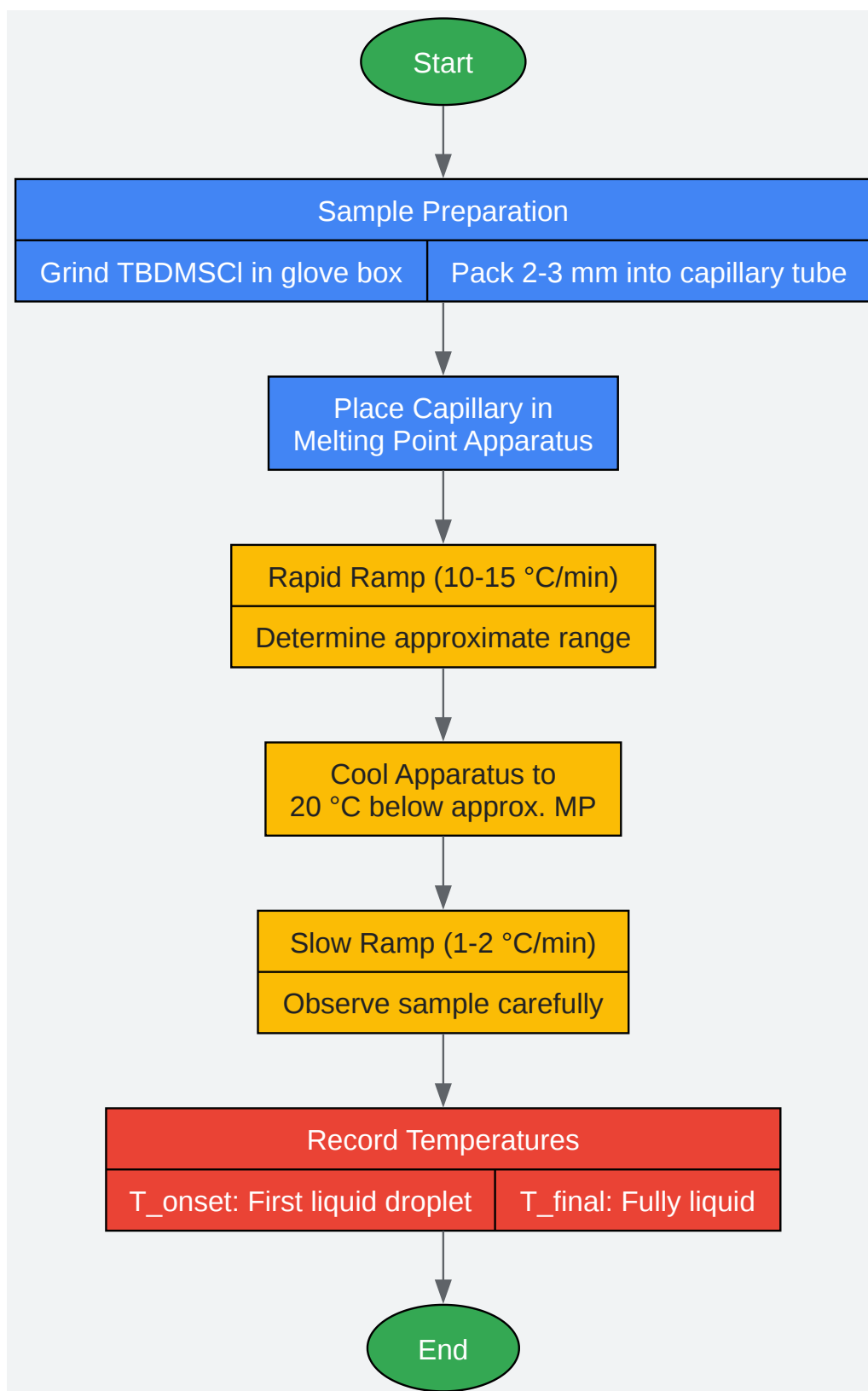
Logical Relationship of TBDMSCl Properties



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Caption: Logical flow of TBDMSCl's state and reactivity.

Workflow for Melting Point Determination



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Caption: Experimental workflow for melting point analysis.

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